

An In-depth Technical Guide to 1,2-Dodecanediol (CAS: 1119-87-5)

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Compound of Interest

Compound Name: 1,2-Dodecanediol

Cat. No.: B074227

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dodecanediol, with the CAS number 1119-87-5, is a versatile aliphatic diol that has garnered significant interest across various scientific and industrial sectors, including pharmaceuticals, cosmetics, and material science.[1][2] Structurally, it is a twelve-carbon chain with hydroxyl groups on the first and second carbon atoms.[2] This unique structure imparts both hydrophilic and lipophilic characteristics, making it a valuable intermediate in fine chemical synthesis and a functional ingredient in various formulations.[3] This guide provides a comprehensive technical overview of **1,2-Dodecanediol**, focusing on its physicochemical properties, synthesis, applications in research and drug development, and its established antimicrobial mechanism.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1,2-Dodecanediol** is essential for its effective application in research and formulation development. The following tables summarize key identifiers and quantitative data for this compound.

Table 1: Chemical Identifiers for 1,2-Dodecanediol

| Identifier | Value |
|-------------------|--|
| CAS Number | 1119-87-5[1] |
| IUPAC Name | dodecane-1,2-diol[1][4] |
| Synonyms | Lauryl glycol, 1,2-Dihydroxydodecane, Dodecane-1,2-diol[1][4] |
| Molecular Formula | C ₁₂ H ₂₆ O ₂ [1][2] |
| InChI | InChI=1S/C12H26O2/c1-2-3-4-5-6-7-8-9-10-12(14)11-13/h12-14H,2-11H2,1H3[1][4] |
| InChIKey | ZITKDVFRMRXIJQ-UHFFFAOYSA-N[1][4] |
| SMILES | CCCCCCCCCCC(O)CO[1][4] |

Table 2: Physicochemical Data for 1,2-Dodecanediol

| Property | Value | Unit | Source(s) |
|--|--|----------------|-----------|
| Molecular Weight | 202.33 | g/mol | [1][5] |
| Appearance | White solid, colorless to pale yellow liquid | - | [1] |
| Melting Point | 56-60 | °C | [5][6] |
| Boiling Point | 189 (at 12 mmHg) | °C | [7] |
| pKa | 14.46 ± 0.20 (Predicted) | - | [1] |
| LogP (Octanol/Water Partition Coefficient) | 2.870 (Crippen Calculated) | - | [8] |
| Water Solubility | Low | - | [1][9] |
| Solubility in Organic Solvents | Soluble in alcohol and warm ether | - | [7][9] |
| Hydrogen Bond Donor Count | 2 | - | [1] |
| Hydrogen Bond Acceptor Count | 2 | - | [1] |
| Rotatable Bond Count | 10 | - | [1] |
| Topological Polar Surface Area | 40.5 | Å ² | [1] |

Synthesis and Manufacturing

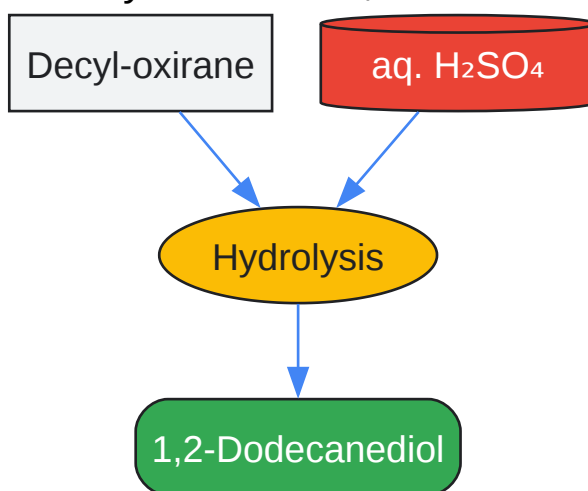
1,2-Dodecanediol is commonly synthesized through various chemical routes. A prevalent method involves the hydrolysis of decyl-oxirane. This reaction is typically carried out using an aqueous solution of a mineral acid, such as sulfuric acid.[1]

Another approach mentioned in the literature is the use of **1,2-dodecanediol** to produce dodec-1-ene via bromination. This reaction utilizes reagents such as imidazole,

chlorodiphenylphosphine, and iodine in a solvent system of toluene and acetonitrile over a 16-hour period, yielding approximately 85%.^[1]

For drug development and other high-purity applications, the selection of a reliable manufacturing source is critical to ensure lot-to-lot consistency and minimize impurities that could affect experimental outcomes or product stability.^[3]

General Synthesis of 1,2-Dodecanediol



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Caption: Synthesis of **1,2-Dodecanediol** from decyl-oxirane.

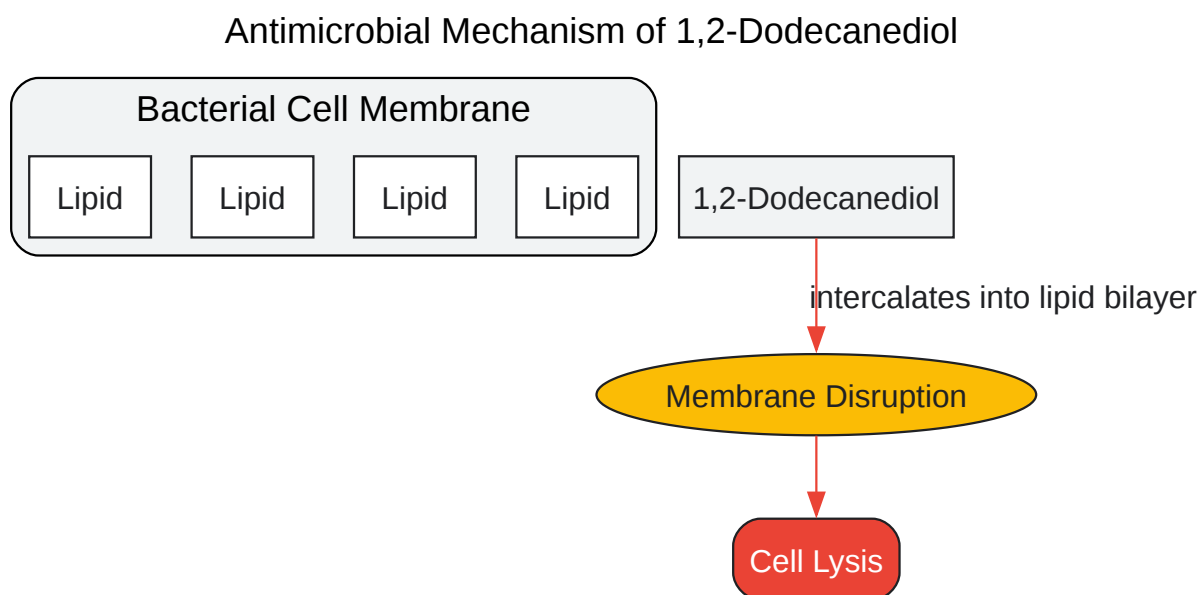
Applications in Research and Drug Development

1,2-Dodecanediol's unique properties make it a valuable tool for researchers and drug development professionals.

Antimicrobial Agent and Preservative

1,2-Dodecanediol exhibits broad-spectrum antimicrobial activity against bacteria and fungi.^[4] ^[10] This property is leveraged in the preservation of cosmetic and pharmaceutical formulations, where it can reduce the reliance on traditional preservatives.^[11] Studies have shown its effectiveness against *Staphylococcus aureus* and *Staphylococcus epidermidis*.^[10] ^[12] The antimicrobial efficacy of 1,2-alkanediols is dependent on their alkyl chain length, with those having 6-12 carbon atoms showing significant activity.^[12]

The proposed mechanism of its antimicrobial action is the disruption of the microbial cell membrane.[11] This non-specific physical mechanism of action is advantageous as it is less likely to lead to the development of microbial resistance compared to targeted biochemical inhibitors.



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Caption: Disruption of bacterial cell membrane by **1,2-Dodecanediol**.

Pharmaceutical Intermediate

As a difunctional molecule, **1,2-Dodecanediol** serves as a versatile starting material or intermediate in the synthesis of more complex molecules.[3][13] It has been used in the preparation of:

- Lipophilic diamines and amino alcohols: These compounds have been investigated for their potential antitubercular activity.[5]
- Ferrite nanoparticles: **1,2-Dodecanediol** is used in the synthesis of Fe(II), Co(II), and Ni(II) ferrite nanoparticles, which have applications in diagnostics and drug delivery.[5][6]

Formulation Excipient

In pharmaceutical formulations, **1,2-Dodecanediol** can function as a:

- Moisturizing agent (humectant): Its hydroxyl groups attract and retain water, which is beneficial in topical formulations to prevent skin dryness.[\[1\]](#)
- Surfactant and Emulsifier: It can reduce the surface tension of liquids, aiding in the formation and stabilization of emulsions.[\[1\]](#)[\[2\]](#)
- Solubilizing agent: Its amphiphilic nature can potentially enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).

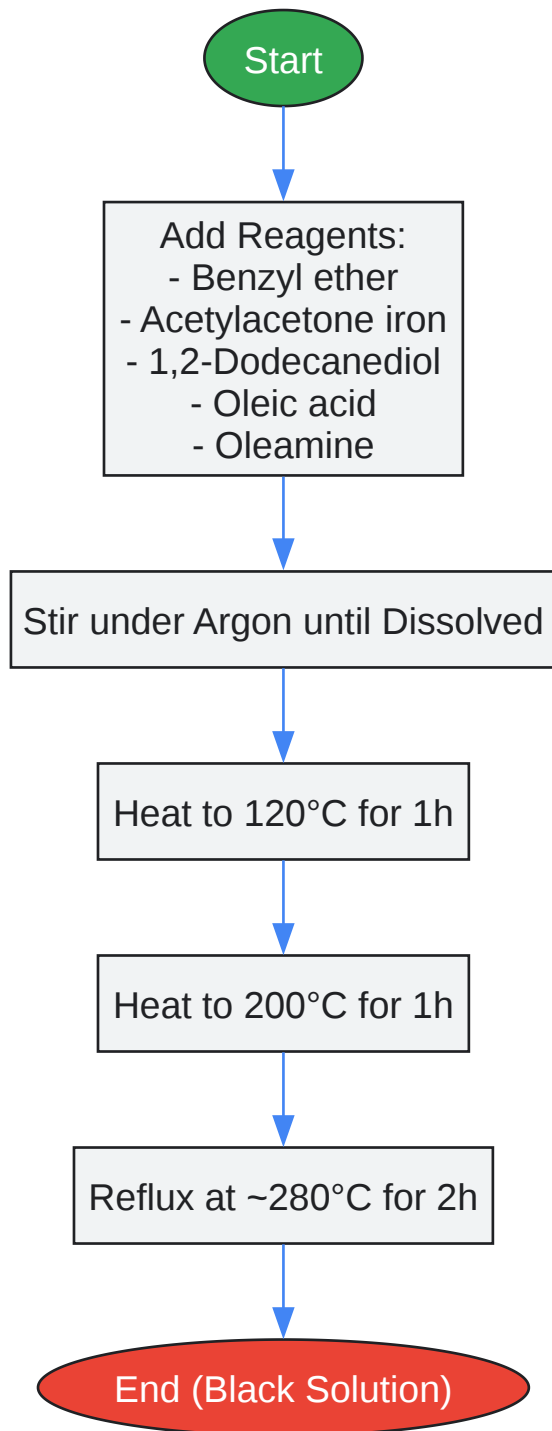
Experimental Protocols

Preparation of Magnetic Microspheres

This protocol describes the use of **1,2-Dodecanediol** in the synthesis of magnetic microspheres.[\[13\]](#)

- Reaction Setup: In a flask, sequentially add 20 mL of benzyl ether, 2 mmol of acetylacetone iron, 10 mmol of **1,2-dodecanediol**, 10 mmol of oleic acid, and 2 mmol of oleamine.
- Dissolution: Stir the mixture under an argon atmosphere until all reactants are completely dissolved.
- Heating Profile:
 - Heat the mixture to 120°C and maintain for 1 hour.
 - Increase the temperature to 200°C and maintain for 1 hour.
 - Further heat the reaction mixture to approximately 280°C and reflux for 2 hours. The reaction is complete when the solution turns from dark brown to black.

Workflow for Magnetic Microsphere Synthesis



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Caption: Experimental workflow for synthesizing magnetic microspheres.

Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the analysis and identification of **1,2-Dodecanediol**.^[7]

- **Sample Preparation:** Dissolve a known quantity of **1,2-Dodecanediol** in a suitable solvent such as dichloromethane.
- **Derivatization (Recommended):** To increase volatility, add a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% trimethylchlorosilane) to the sample solution. Heat at 70°C for 30 minutes to convert the hydroxyl groups to their trimethylsilyl (TMS) ethers.
- **Injection:** Inject an aliquot of the derivatized sample into the GC-MS system.
- **Gas Chromatography:**
 - **Column:** A non-polar capillary column (e.g., DB-1 or DB-5).
 - **Carrier Gas:** Helium.
 - **Temperature Program:** An appropriate temperature gradient is used to separate the components.
- **Mass Spectrometry:** The eluting compounds are ionized (typically by electron ionization) and the resulting mass spectrum is used for identification by comparison to spectral libraries.

Safety and Handling

1,2-Dodecanediol is generally considered to be of low toxicity, but may cause mild skin and eye irritation.^[1] It is important to handle this chemical with appropriate personal protective equipment, including eye shields and gloves.^[5] Standard laboratory safety protocols should be followed to avoid direct contact and inhalation.^[1] In case of contact, rinse the affected area with copious amounts of water.^[13]

Conclusion

1,2-Dodecanediol (CAS 1119-87-5) is a multifunctional compound with a well-defined physicochemical profile. Its utility as a pharmaceutical intermediate, a formulation excipient with moisturizing and antimicrobial properties, and a key component in the synthesis of advanced materials makes it a subject of ongoing interest for researchers, scientists, and drug development professionals. A comprehensive understanding of its properties, synthesis, and handling is crucial for leveraging its full potential in scientific and industrial applications.

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